

# Introduction: The Challenge and Promise of 3-hydroxy-N-methylpropanamide

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## Compound of Interest

Compound Name: 3-hydroxy-N-methylpropanamide

Cat. No.: B1590811

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**3-hydroxy-N-methylpropanamide** (CAS No. 6830-81-5) is a bifunctional organic compound featuring both a hydroxyl and a secondary amide group.[1] This structure makes it a valuable building block in organic synthesis and a point of interest for the development of novel pharmaceuticals and agrochemicals.[1][2] Its polarity, conferred by these functional groups, results in high solubility in water and other polar solvents, a desirable trait for many biological applications.[1]

However, these same characteristics present significant challenges for laboratory handling and storage. The hydroxyl and amide moieties make the compound hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3] This can compromise sample integrity, affect weighing accuracy, and potentially lead to degradation over time. Furthermore, as with many reactive small molecules, it is classified as an irritant and is harmful if inhaled, swallowed, or absorbed through the skin.[4][5]

This document serves as a comprehensive guide to the proper handling and storage of **3-hydroxy-N-methylpropanamide**. As Senior Application Scientists, our goal is not merely to list procedures but to provide the underlying scientific rationale, ensuring that researchers can maintain the compound's purity, ensure experimental reproducibility, and, most importantly, work safely.

## Section 1: Physicochemical Profile

Understanding the fundamental properties of a compound is the bedrock of its proper handling. The characteristics of **3-hydroxy-N-methylpropanamide** dictate the necessary precautions for

its use.

Table 1: Key Physicochemical Properties of **3-hydroxy-N-methylpropanamide**

Property	Value	Source(s)	Significance for Handling
CAS Number	6830-81-5	[1][4][6]	Unique identifier for ensuring correct substance and safety information retrieval.
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	[4][7][8]	Indicates the elemental composition.
Molecular Weight	103.12 g/mol	[4][5][7]	Essential for preparing solutions of known molarity.
Appearance	Colorless to pale yellow liquid or solid. [1]	[1][6][9]	The physical state depends on purity and ambient temperature. Visual inspection can indicate potential degradation (e.g., significant color change).
Solubility	Soluble in water and polar organic solvents. [1]	[1][10]	The hydroxyl and amide groups can form hydrogen bonds, facilitating dissolution in polar media. This is key for preparing stock solutions.[11]
Structural Features	Contains primary hydroxyl (-OH) and secondary amide (-CONH-) groups.	[1][2]	These functional groups are responsible for the compound's reactivity, polarity, and high potential for hygroscopicity.

The causality behind its challenging nature lies in its molecular structure. The presence of both hydrogen bond donors (the hydroxyl H and the amide N-H) and acceptors (the hydroxyl O and the carbonyl O) makes the molecule highly interactive with atmospheric water.<sup>[11]</sup> This hygroscopicity is the single most critical factor to control during storage and handling.<sup>[3]</sup>

## Section 2: Hazard Identification and Safety

A robust safety protocol is non-negotiable.<sup>[12]</sup> **3-hydroxy-N-methylpropanamide** is classified with the GHS07 "Warning" pictogram, indicating moderate hazards that require diligent protective measures.<sup>[7]</sup>

Table 2: GHS Hazard and Precautionary Information

Category	Code	Description	Source(s)
GHS Pictogram	GHS07: Exclamation Mark	[7]	
Signal Word	Warning	[4][7]	
Hazard Statements	H302	Harmful if swallowed.	[4]
H312	Harmful in contact with skin.	[4]	
H315	Causes skin irritation.	[4]	
H317	May cause an allergic skin reaction.	[5]	
H319	Causes serious eye irritation.	[4][5]	
H332	Harmful if inhaled.	[4]	
H335	May cause respiratory irritation.	[4]	
Key Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[13]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[13][14]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[13]	

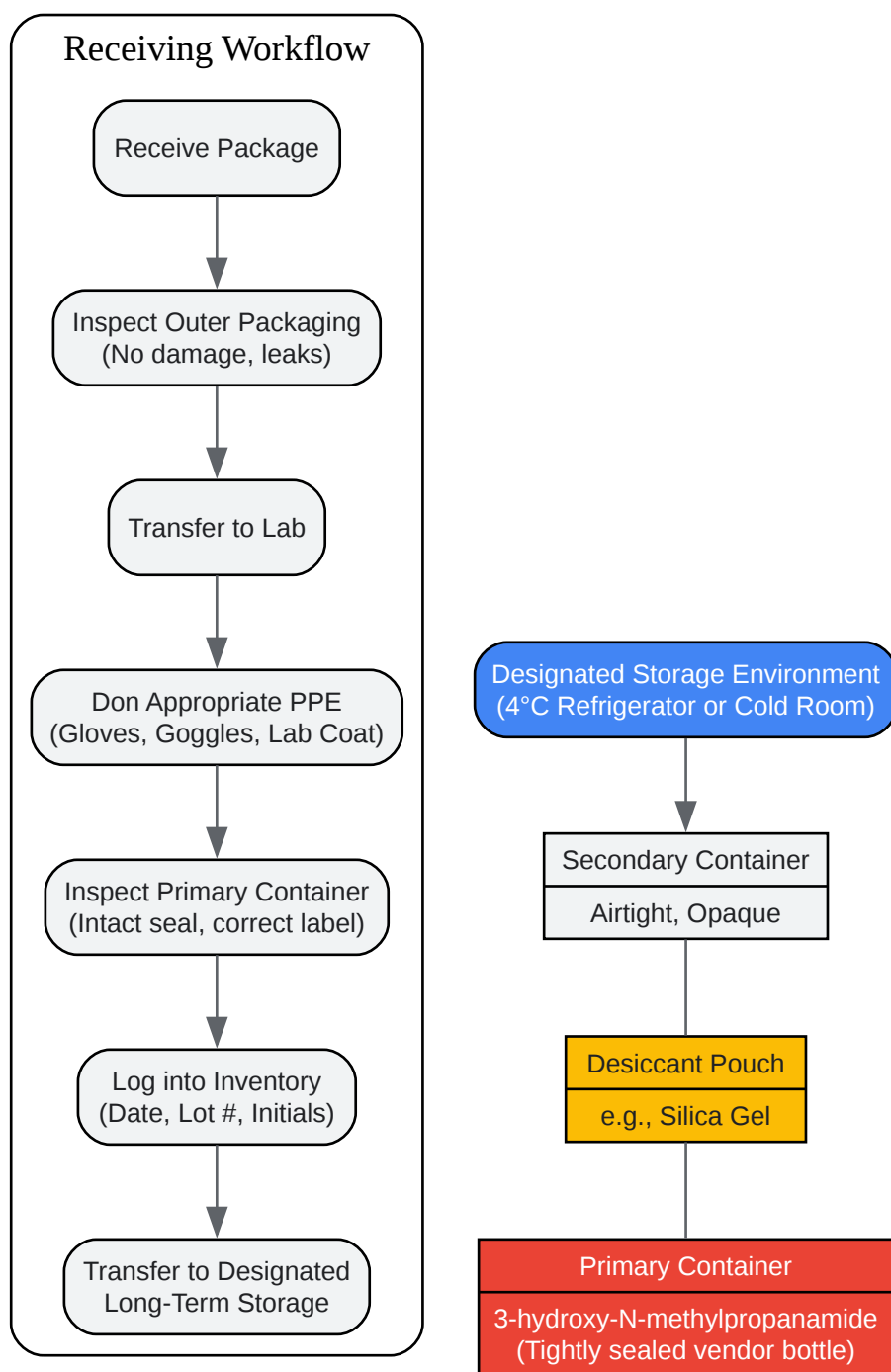
Expertise in Practice: The classification as an irritant and a potential sensitizer means that exposure should be minimized not just to prevent acute effects but also to avoid developing long-term sensitivities. The requirement for handling in a well-ventilated area, preferably a chemical fume hood, is not just a general guideline but a specific control measure against inhaling potentially harmful dust or aerosols.[\[12\]](#)[\[15\]](#)

## Section 3: Protocols for Handling and Storage

The following protocols are designed as a self-validating system. By adhering to these steps, you actively protect the compound from contamination and degradation, ensuring the integrity of your starting material for any downstream application.

### Protocol 3.1: Compound Receipt and Initial Handling

The lifecycle of a chemical begins the moment it arrives in the laboratory. Proper intake procedures are the first line of defense in maintaining compound quality.



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